

Technical Safety Guide: 2-Azido-2'-nitroacetophenone

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Compound of Interest

Compound Name: 2-Azido-2'-nitroacetophenone

Cat. No.: B8553386

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CAS: (Not widely listed, derivative of 577-59-3) | IUPAC: 2-azido-1-(2-nitrophenyl)ethanone
Classification: High-Energy Organic Azide / Energetic Precursor

Executive Safety Assessment

2-Azido-2'-nitroacetophenone is a thermally unstable, shock-sensitive intermediate typically used in the synthesis of nitrogen heterocycles (e.g., indoles, cinnolines). Its safety profile is dominated by the interaction between the energetic azide group (

) and the electron-withdrawing nitro group (

), which increases the compound's sensitivity and potential for explosive decomposition.

The "Elephant in the Room": Explosivity Metrics

Researchers must assume this compound is explosive until proven otherwise. We validate this via two established empirical rules:

- **C/N Ratio Rule:** For an organic azide to be considered "safe" for isolation, the ratio of Carbon atoms to Nitrogen atoms must generally satisfy:

- Analysis:
 - ,
 - ,
- Ratio:
- Verdict:< 3.0 (UNSTABLE). This compound falls into the "High Instability" category. It possesses sufficient energy to sustain a propagating decomposition reaction. Do not isolate in quantities > 1g unless absolutely necessary.
- The "Rule of Six": Six carbons are required to stabilize each energetic functional group.
 - Analysis: 8 Carbons for 2 energetic groups (Azide + Nitro).
 - Ratio: 4 Carbons/Group.
 - Verdict:Violates the Rule of Six. Significant risk of detonation upon friction or rapid heating.

Physicochemical Hazard Profile

Parameter	Data / Heuristic	Implications for Handling
Thermal Stability	Decomp. Onset Anticipated < 90°C	NEVER DISTILL. Reaction temperatures must be kept < 40°C.
Impact Sensitivity	High (Nitro-azide synergy)	Use Teflon/plastic tools only. NO METAL SPATULAS.
Light Sensitivity	High (Photolytic loss)	Photolysis generates reactive nitrenes. Store in amber glass/foil.
Chemical Incompatibility	Acids, Metals, Halogenated Solvents	Contact with acid forms (toxic/explosive gas).

Mechanism of Decomposition

Upon thermal or photolytic activation, **2-Azido-2'-nitroacetophenone** undergoes nitrogen extrusion (

), generating a highly reactive singlet nitrene. This intermediate can cyclize exothermically to form N-hydroxyindole or benzofuroxan derivatives. If this heat is not dissipated (e.g., in a concentrated solid), a thermal runaway (explosion) occurs.

Safe Synthesis & Handling Protocols

A. The "Golden Rule" of Solvents

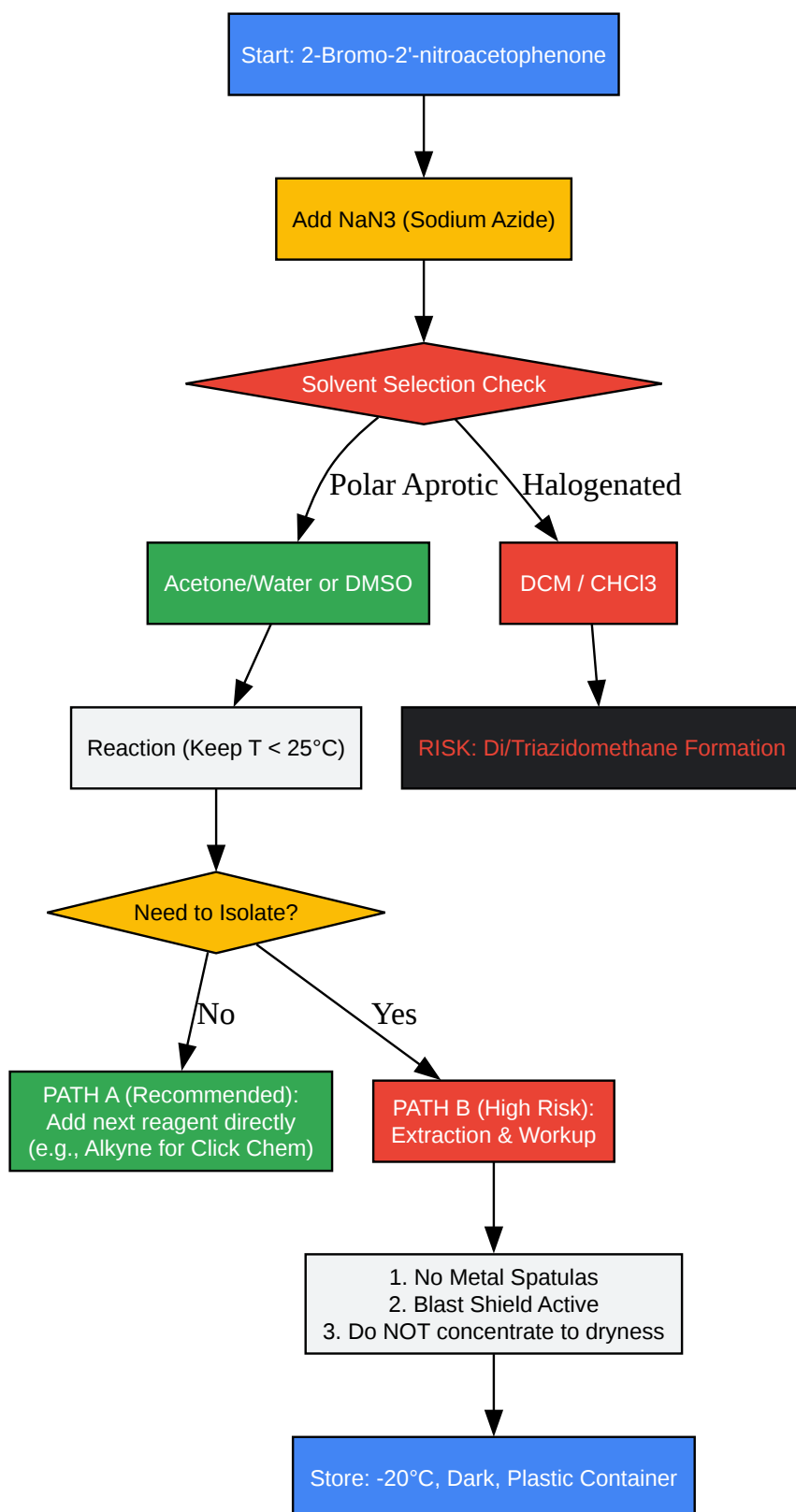
CRITICAL WARNING: When synthesizing this compound from 2-bromo-2'-nitroacetophenone and Sodium Azide (

), NEVER use Dichloromethane (DCM) or Chloroform.

- Reasoning: Sodium azide reacts with di- and tri-halomethanes to form Diazidomethane and Triazidomethane. These are extremely unstable liquids that can detonate without warning, often destroying rotary evaporators.
- Correct Solvents: Acetone/Water (3:1), DMSO, or Acetonitrile.

B. Synthesis Workflow (In-Situ vs. Isolation)

The safest protocol is to generate the azide in situ and react it immediately, avoiding isolation of the solid.



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Figure 1: Decision tree for the safe synthesis of **2-Azido-2'-nitroacetophenone**, highlighting the critical solvent restriction.

C. Isolation Protocol (If Strictly Necessary)

If you must isolate the solid for characterization:

- Scale Limit: Do not exceed 1.0 mmol (~200 mg) in a single batch.
- Extraction: Use Ethyl Acetate or Diethyl Ether. Wash with water to remove unreacted
.[1]
- Drying: Use
. Do not use heat.
- Evaporation:
 - Use a rotary evaporator with a protective screen.
 - Bath temperature: < 25°C.
 - Vacuum: Do not dry to a "bone dry" powder. Leave it slightly solvated (oil/solid mix) to desensitize it.
- Tools: Use conductive plastic or wooden spatulas. Friction from metal can trigger detonation.

Storage & Stability

- Temperature: Store at -20°C or lower. Thermal decomposition is cumulative.
- Light: Amber vials or aluminum foil wrapping is mandatory.
- Container: Polypropylene or Polyethylene vials. Avoid ground glass joints (friction hazard).
- Shelf Life: Discard after 3 months. Old samples may accumulate sensitive decomposition products.

Emergency Response & Decontamination

Spill Cleanup (Solid or Solution)

Do not simply wipe up azide spills; you must chemically deactivate them.

- Evacuate the immediate area.
- PPE: Face shield, double nitrile gloves, blast shield.
- Deactivation Solution: 10% Ceric Ammonium Nitrate (CAN) or a 20% Sodium Nitrite () solution acidified with dilute (releases , use fume hood).
 - Mechanism:^[2]^[3] Oxidizes/Reduces the azide to benign nitrogen gas ().
- Soak: Cover the spill with a paper towel soaked in the deactivation solution. Let sit for 30 minutes.

Accidental Exposure

- Inhalation: Move to fresh air. Azides act like cyanides (cytochrome c oxidase inhibitors). Seek immediate medical attention.
- Skin: Wash with copious soap and water.^[1] Do not use acidic washes (forms).

References

- Bräse, S., et al. (2005). "Organic Azides: An Exploding Diversity of a Unique Class of Compounds." *Angewandte Chemie International Edition*, 44(33), 5188–5240. [Link](#)

- Klemchuk, T. (2013).[4] "Safe Handling of Azides." [5] University of Pittsburgh EH&S Guidelines. [Link](#)
- Keicher, T., & Löbbecke, S. (2013). "Organic Azides." In Encyclopedia of Explosives. [Link](#)
- Kolb, H. C., Finn, M. G., & Sharpless, K. B. (2001). "Click Chemistry: Diverse Chemical Function from a Few Good Reactions." *Angewandte Chemie*, 40(11), 2004. (Establishes in-situ protocols). [Link](#)
- University of California, Santa Cruz. "Azide Safety Guidelines: The C/N Ratio." [Link](#)

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Sources

1. nj.gov [nj.gov]
 2. CN101985424B - A kind of method of synthesizing o-nitroacetophenone compound - Google Patents [patents.google.com]
 3. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
 4. Page loading... [wap.guidechem.com]
 5. Reactive & Efficient: Organic Azides as Cross-Linkers in Material Sciences - PMC [pmc.ncbi.nlm.nih.gov]
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